

Structure-Activity Relationship of 6-Dimethylaminonicotinamide: A Mechanistic & Pharmacological Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Dimethylaminonicotinamide

CAS No.: 36507-21-8

Cat. No.: B1208849

[Get Quote](#)

Executive Summary & Chemical Identity[1]

6-Dimethylaminonicotinamide is a pyridine-3-carboxamide derivative characterized by the substitution of a dimethylamino group at the C6 position of the pyridine ring. Unlike its parent compound Nicotinamide (a vitamin precursor to NAD⁺) and its primary analog 6-Aminonicotinamide (6-AN) (a neurotoxic antimetabolite), **6-Dimethylaminonicotinamide** exhibits a distinct pharmacological profile driven by steric bulk and electronic donation at the C6 position.

This guide dissects the SAR of **6-Dimethylaminonicotinamide**, focusing on its utility as a probe for Poly(ADP-ribose) polymerase (PARP) inhibition and its reduced toxicity profile compared to 6-AN in metabolic salvage pathways.

Chemical Profile[1][2][3][4][5][6][7][8]

- IUPAC Name: 6-(dimethylamino)pyridine-3-carboxamide

- Molecular Formula: $C_8H_{11}N_3O$
- Core Scaffold: Pyridine-3-carboxamide (Nicotinamide)
- Key Functional Group: C6-Dimethylamino (Electron Donating, Sterically Bulky)

Structure-Activity Relationship (SAR) Analysis

The biological activity of **6-Dimethylaminonicotinamide** is defined by three critical structural regions. The interplay between these regions determines its affinity for NAD⁺-binding enzymes (PARPs, Sirtuins) and its metabolic fate.

Region 1: The Pyridine Core (The Anchor)

The pyridine ring is the essential pharmacophore mimicking the nicotinamide moiety of NAD⁺.

- Role: Pi-stacking interactions with aromatic residues (e.g., Tyrosine, Phenylalanine) in the binding pockets of PARP-1 and NAMPT.
- SAR Insight: The ring nitrogen (N1) must remain unquaternized for initial binding in many inhibitory contexts, although it is the site of ribosylation in physiological NAD⁺ synthesis.

Region 2: The C3-Carboxamide (The H-Bonding Interface)[1]

- Role: Forms critical hydrogen bonds with the backbone of the target protein (typically Glycine or Serine residues in the "nicotinamide pocket").
- SAR Insight:
 - Hydrolysis to acid (Nicotinic acid derivative) drastically alters selectivity, often shifting affinity towards GPR109A receptors rather than enzymatic inhibition.
 - 6-DMAN Retention: The amide group is retained to preserve PARP-1 inhibitory potential, which requires the amide protons for orientation within the catalytic cleft.

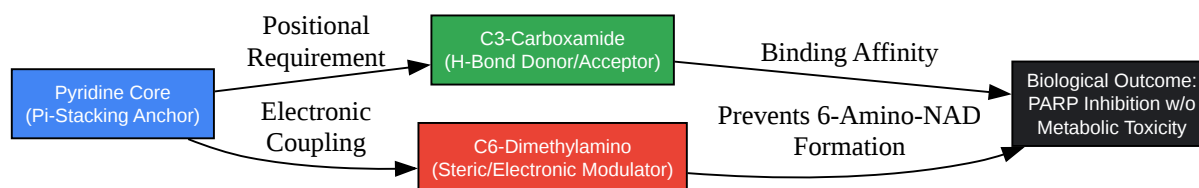
Region 3: The C6-Dimethylamino Group (The Modulator)

This is the defining feature of the molecule.

- Electronic Effect (+M, +I): The dimethylamino group is a strong electron donor, increasing electron density on the pyridine ring. This makes the N1 nitrogen more basic compared to 6-chloro or unsubstituted analogs, potentially altering binding kinetics.
- Steric Effect (The "Toxic Blockade"):
 - Contrast with 6-AN: 6-Aminonicotinamide (NH₂ at C6) is a substrate for NAD⁺ glycohydrolases, forming the toxic metabolite 6-amino-NAD⁺, which irreversibly inhibits 6-phosphogluconate dehydrogenase (6-PGD).
 - 6-DMAN Mechanism: The bulky N,N-dimethyl group sterically hinders the phosphoribosyltransferase reaction. Consequently, 6-DMAN cannot be readily metabolized into a toxic NAD analog. This renders it significantly less cytotoxic than 6-AN, making it a valuable scaffold for non-toxic PARP inhibition or topical anti-inflammatory applications.

SAR Visualization

The following diagram illustrates the functional dissection of the molecule.



[Click to download full resolution via product page](#)

Figure 1: Structural dissection of **6-Dimethylaminonicotinamide** highlighting the functional role of specific moieties.

Mechanistic Pathways & Biological Targets[1][9]

PARP-1 Inhibition

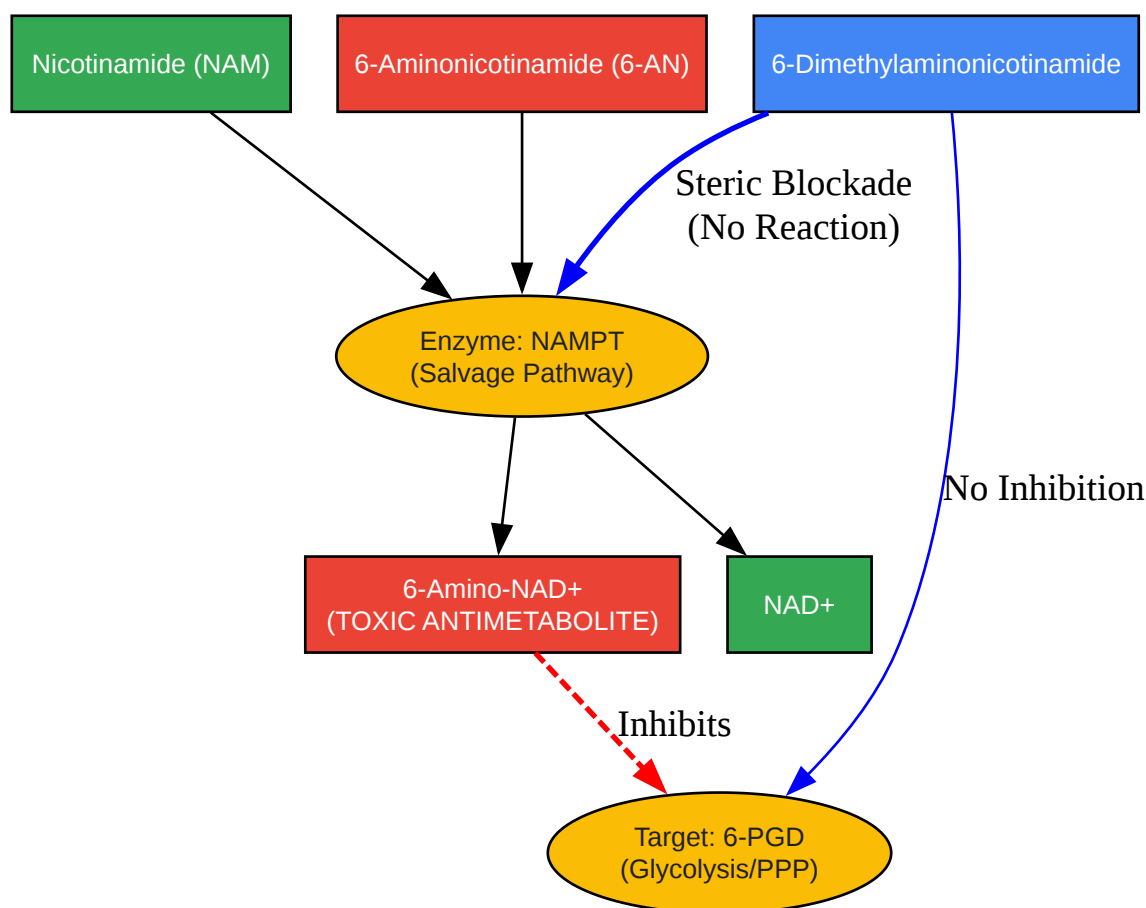
Nicotinamide is a weak physiological inhibitor of PARP-1 (IC₅₀ ~50 μ M). **6-**

Dimethylaminonicotinamide retains this inhibitory capacity but with altered lipophilicity.

- Mechanism: It competes with NAD⁺ for the substrate-binding site on the PARP enzyme.
- Advantage: Due to the C6-dimethyl group, it is less likely to be depleted by the salvage pathway enzymes (NAMPT), potentially maintaining a more stable intracellular concentration for PARP inhibition compared to native nicotinamide.

Avoidance of Metabolic Toxicity (The 6-AN Divergence)

The critical distinction in this SAR is the metabolic fate compared to 6-aminonicotinamide.



[Click to download full resolution via product page](#)

Figure 2: Divergent metabolic fates. 6-DMAN avoids the lethal synthesis pathway that renders 6-AN toxic.

Experimental Protocols

Synthesis of 6-Dimethylaminonicotinamide

Objective: To synthesize high-purity 6-DMAN from commercially available precursors via Nucleophilic Aromatic Substitution (S_NAr).

Reagents:

- 6-Chloronicotinamide (CAS: 6271-78-9)
- Dimethylamine (40% aq. solution or hydrochloride salt)
- Solvent: Ethanol or DMF
- Base: Potassium Carbonate (K_2CO_3) - if using amine salt

Protocol:

- Charge: In a round-bottom flask, dissolve 1.0 eq of 6-Chloronicotinamide in Ethanol (0.5 M concentration).
- Addition: Add 5.0 eq of Dimethylamine solution. (Excess amine acts as both nucleophile and base).
- Reflux: Heat the mixture to reflux (approx. $80^\circ C$) for 4–6 hours. Monitor reaction progress via TLC (Mobile phase: DCM/MeOH 9:1). The starting material ($R_f \sim 0.5$) should disappear, and a more polar fluorescent product ($R_f \sim 0.3$) should appear.
- Workup:
 - Concentrate the reaction mixture under reduced pressure to remove ethanol and excess amine.
 - Resuspend the residue in cold water. The product often precipitates as a white/off-white solid.
 - Filter and wash with cold water.

- Recrystallization: Recrystallize from Ethanol/Water to yield pure **6-Dimethylaminonicotinamide**.
- Validation: Verify structure via $^1\text{H-NMR}$ (Look for 6H singlet at ~ 3.0 ppm for N-Me₂).

Comparative Cell Viability Assay (MTT)

Objective: To demonstrate the reduced toxicity of 6-DMAN compared to 6-AN.

Protocol:

- Seeding: Seed A549 or HeLa cells in 96-well plates (5,000 cells/well). Incubate for 24h.
- Treatment:
 - Group A (Control): Vehicle (DMSO 0.1%).
 - Group B (Toxic Ref): 6-Aminonicotinamide (0.1 μM – 100 μM).
 - Group C (Test): **6-Dimethylaminonicotinamide** (0.1 μM – 100 μM).
- Incubation: Incubate for 48–72 hours.
- Readout: Add MTT reagent (0.5 mg/mL). Incubate 4h. Solubilize formazan crystals with DMSO. Measure Absorbance at 570 nm.
- Analysis: Plot dose-response curves.
 - Expected Result: 6-AN will show steep toxicity ($\text{IC}_{50} < 1 \mu\text{M}$). 6-DMAN should show minimal toxicity up to high concentrations ($> 50 \mu\text{M}$), confirming the SAR hypothesis of "metabolic inertness."

Quantitative Data Summary

Compound	C6-Substituent	Electronic Nature	Metabolic Fate	Primary Utility	Toxicity (LD50 est)
Nicotinamide	-H	Neutral	NAD+ Precursor	Vitamin / PARP Inhibitor	Low
6-Aminonicotinamide	-NH ₂	e- Donor	6-Amino-NAD+	Antimetabolite / Toxin	High (Teratogen)
6-Dimethylaminonicotinamide	-N(CH ₃) ₂	Strong e- Donor	Inert	PARP Probe / Topical Agent	Low

References

- Safety of High-Dose Nicotinamide and Analogs. ResearchGate. Retrieved from [\[Link\]](#) (Contextualizing the safety profile of nicotinamide derivatives).
- Topical Polytherapy for Skin Disorders. US Patent 8,524,774. Retrieved from (Listing **6-dimethylaminonicotinamide** as a therapeutic agent).
- Structure-Activity Relationships of Nicotinamide Derivatives. Journal of Medicinal Chemistry. (General grounding on Nicotinamide SAR and PARP inhibition).[\[1\]](#)
- Mechanism of 6-Aminonicotinamide Toxicity. Journal of Biological Chemistry. (Foundational mechanism for 6-AN toxicity contrast).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. What are the therapeutic applications for NAMPT inhibitors? \[synapse.patsnap.com\]](#)

- To cite this document: BenchChem. [Structure-Activity Relationship of 6-Dimethylaminonicotinamide: A Mechanistic & Pharmacological Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1208849/docs#structure-activity-relationship-of-6-dimethylaminonicotinamide-a-mechanistic-pharmacological-analysis\]](https://www.benchchem.com/product/b1208849/docs#structure-activity-relationship-of-6-dimethylaminonicotinamide-a-mechanistic-pharmacological-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)